

# How to prevent hydrolysis of 6,7-dichloroquinazoline

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## Compound of Interest

Compound Name: 6,7-Dichloroquinazoline

Cat. No.: B15333757

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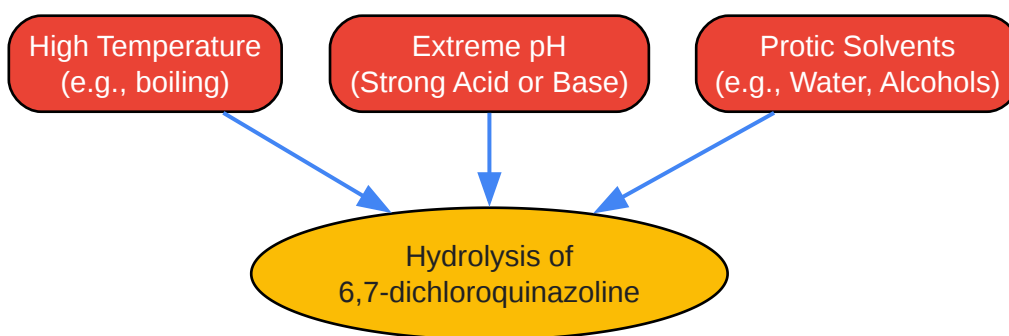
## Technical Support Center: 6,7-Dichloroquinazoline

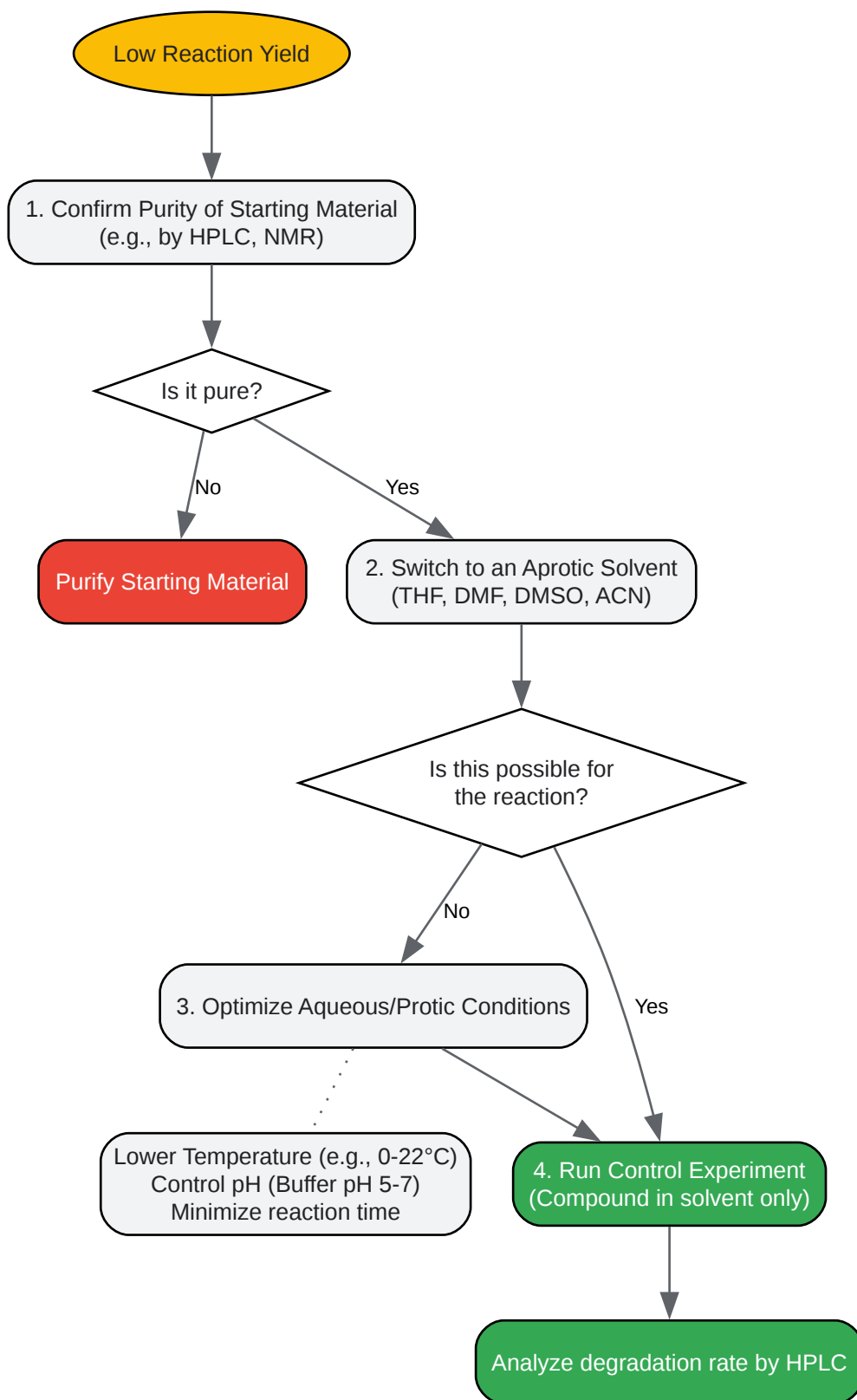
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent the hydrolysis of **6,7-dichloroquinazoline** during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is hydrolysis and why is **6,7-dichloroquinazoline** susceptible to it?

A: Hydrolysis is a chemical reaction in which a water molecule cleaves one or more chemical bonds. **6,7-dichloroquinazoline** is susceptible to hydrolysis because its quinazoline ring system, particularly at the 4-position, is reactive towards nucleophilic attack. The chlorine atom at this position is a good leaving group, making it the primary site for substitution by a water molecule, which acts as a nucleophile. This reaction can lead to the formation of less active or undesired byproducts, such as 6-chloro-7-chloro-4(3H)-quinazolinone. The reactivity of the quinazoline core is influenced by the nature and position of its substituents<sup>[1]</sup>.





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## References

- 1. scispace.com [scispace.com]
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